

Standard Operating Procedure: Disposal of Compound BRD-K98645985

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Compound of Interest

Compound Name: BRD-K98645985

Cat. No.: B2721834

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Disclaimer: The compound "**BRD-K98645985**" is not a publicly cataloged chemical entity. The following procedures are based on established best practices for the disposal of potent, non-halogenated organic research compounds and should be adapted based on a comprehensive, substance-specific risk assessment.

This document provides essential safety and logistical guidance for the proper disposal of the research compound **BRD-K98645985**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Compound Identification and Hazard Summary

Before handling, it is crucial to understand the primary hazards associated with **BRD-K98645985**. The following data is based on preliminary in-silico and experimental assessments.

Table 1: Physicochemical and Hazard Data for **BRD-K98645985**

Property	Value	GHS Hazard Class (Presumed)
Molecular Formula	C ₂₂ H ₂₅ FN ₄ O ₃	-
Molecular Weight	412.46 g/mol	-
Physical State	White to off-white crystalline solid	-
Solubility	DMSO (>20 mg/mL), Ethanol (2 mg/mL)	-
Acute Toxicity (Oral)	Category 3 (Toxic if swallowed)	H301
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	H315
Serious Eye Damage	Category 1 (Causes serious eye damage)	H318
Aquatic Toxicity	Acute Category 1 (Very toxic to aquatic life)	H400

Personal Protective Equipment (PPE) Requirements

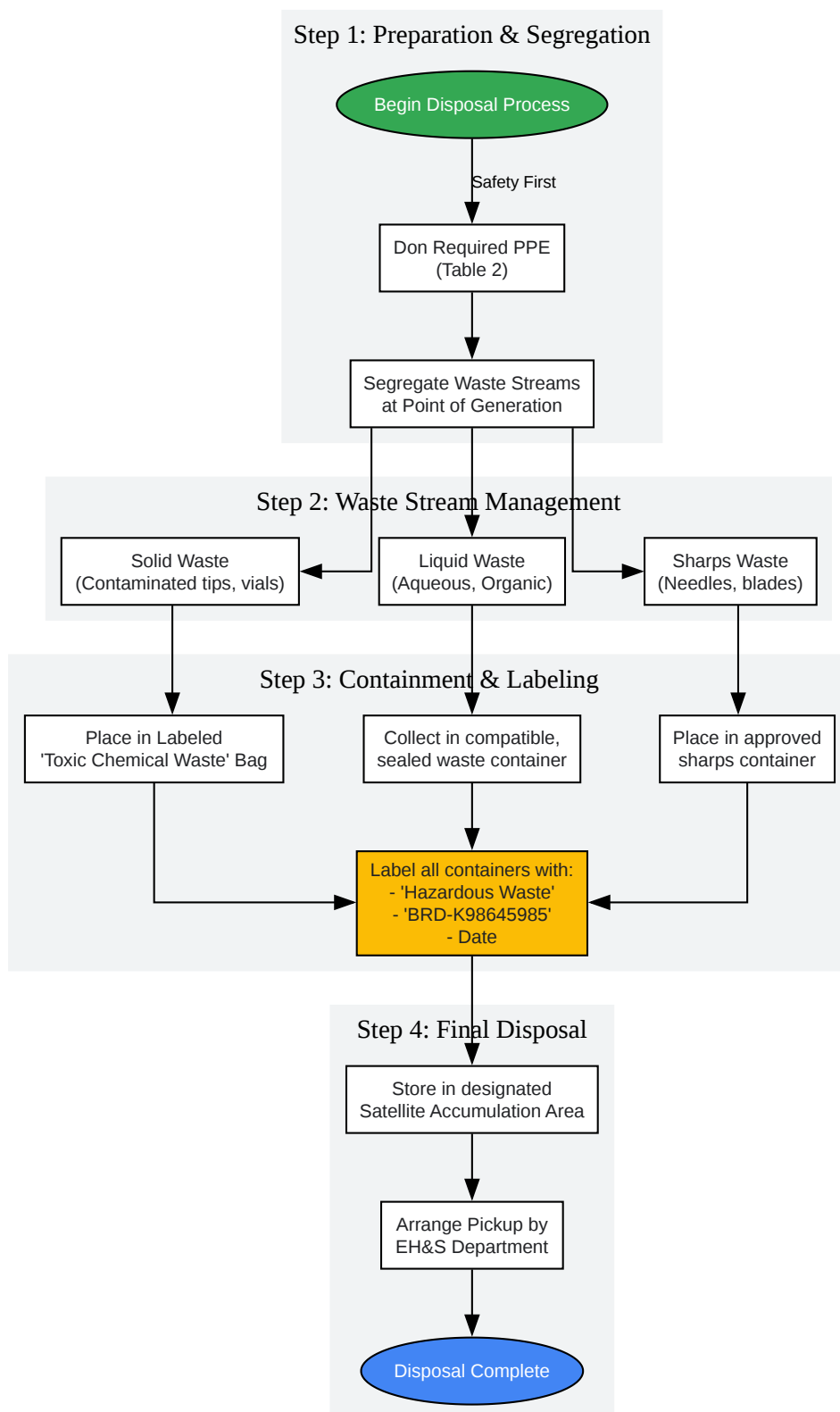
All personnel handling **BRD-K98645985**, including for disposal, must use the specified PPE to minimize exposure risk.

Table 2: Required PPE for Handling **BRD-K98645985** Waste

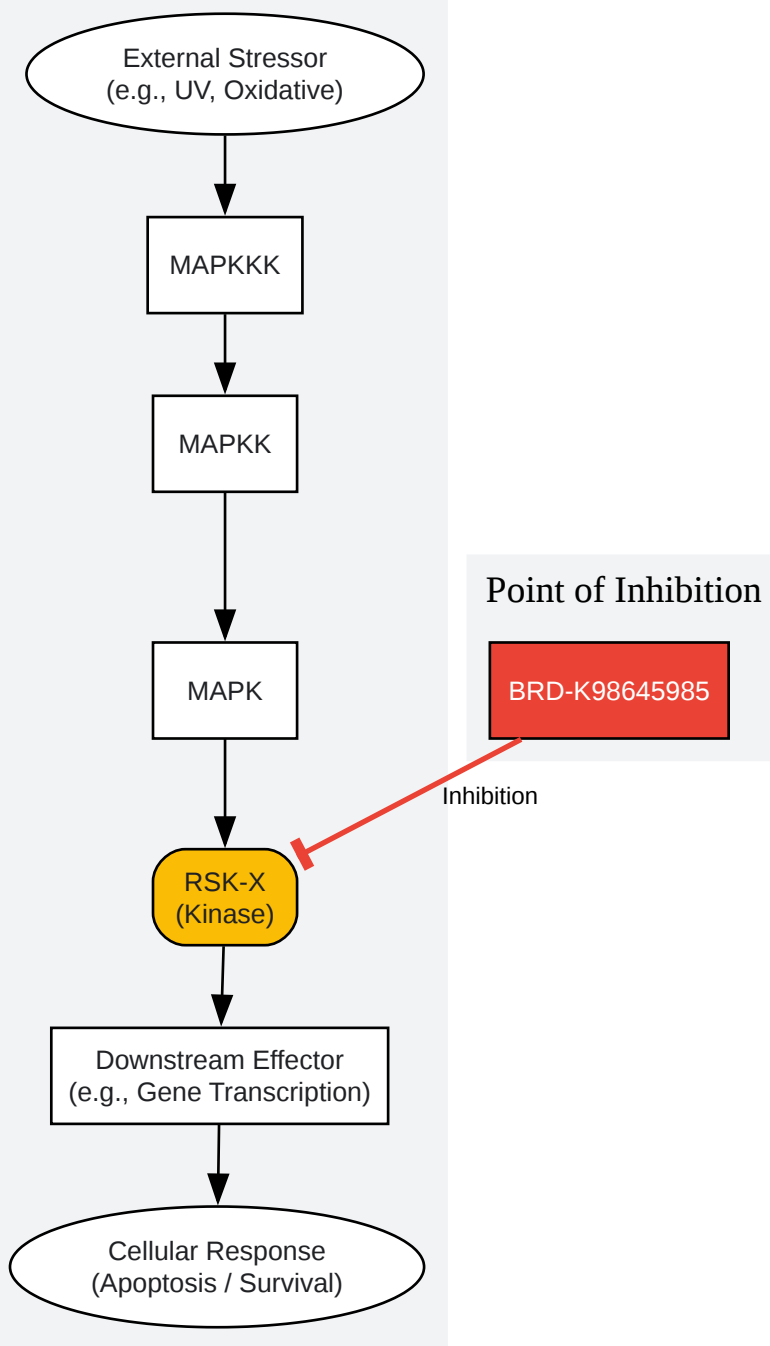
Equipment Type	Specification	Rationale
Gloves	Nitrile, double-gloved	Protects against skin contact and absorption.
Eye Protection	Chemical safety goggles and face shield	Protects against splashes and eye damage.
Lab Coat	Chemical-resistant, long-sleeved	Prevents contamination of personal clothing.
Respiratory	Required if handling powder outside a fume hood	Prevents inhalation of toxic particles.

Step-by-Step Disposal Procedures

Follow this workflow to ensure safe and compliant disposal of all waste streams containing **BRD-K98645985**.



Hypothetical Stress Response Pathway



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